The Core Scaffold of Arylomycin B Antibiotics: A Technical Guide

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Compound of Interest

Compound Name: *Arylomycin B5*

Cat. No.: *B15565314*

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Introduction

The Arylomycins are a class of natural product antibiotics first isolated from Streptomyces sp. Tü 6075.[1] They represent a promising class of antibacterial agents due to their novel mechanism of action: the inhibition of bacterial type I signal peptidase (SPase).[2][3] This enzyme is essential for bacterial viability, playing a crucial role in the secretion of numerous proteins, including virulence factors.[4] The Arylomycin family is broadly categorized into three main series: A, B, and C, which differ by modifications to a conserved core scaffold.[5] This guide provides an in-depth technical overview of the core scaffold of Arylomycin B, focusing on its structure, synthesis, mechanism of action, and biological activity.

The Core Scaffold of Arylomycin B

The fundamental structure of the Arylomycins is a lipohexapeptide, featuring a distinctive 14-membered biaryl-bridged macrocycle at the C-terminus. The Arylomycin B series is specifically characterized by the presence of a nitro group on the tyrosine residue within this macrocyclic core. This nitration is a key differentiator from the unmodified Arylomycin A series and the

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glycosylated Arylomycin C series. The N-terminus of the peptide is acylated with a lipid tail, which is crucial for its antibacterial activity.

Key Structural Features of Arylomycin B:

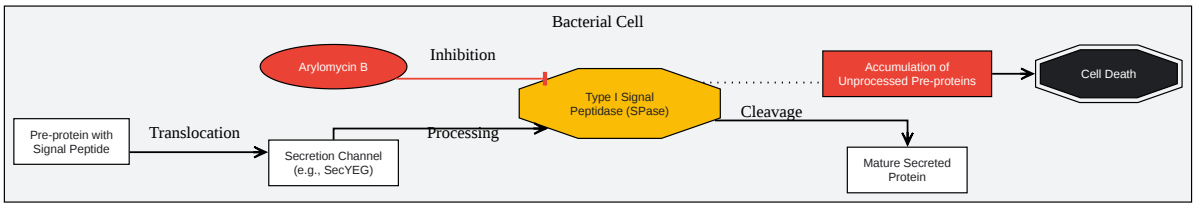
- Lipohexapeptide Structure: Comprises a six-amino-acid peptide chain with an N-terminal fatty acid.
- Biaryl-Bridged Macrocycle: A 14-membered ring formed by a covalent bond between a hydroxyphenylglycine and a tyrosine residue.
- Nitrated Tyrosine: The defining feature of the Arylomycin B series is the nitration of the tyrosine residue within the macrocycle.
- N-Methylated Amino Acids: The peptide backbone contains N-methylated amino acids, which contribute to its conformational rigidity and biological activity.

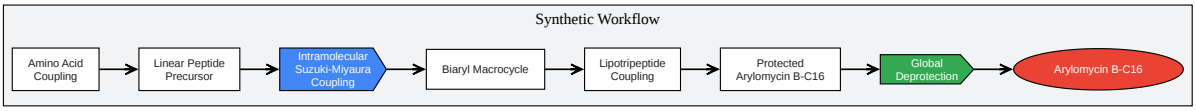
Mechanism of Action: Inhibition of Type I Signal Peptidase

Arylomycin B exerts its antibacterial effect by targeting and inhibiting bacterial type I signal peptidase (SPase). SPase is a membrane-bound serine protease with a unique Ser-Lys catalytic dyad, distinct from the Ser-His-Asp triad found in mammalian proteases. It is responsible for cleaving the N-terminal signal peptides from pre-proteins that are translocated across the cytoplasmic membrane.

The inhibition of SPase by Arylomycin B leads to the accumulation of unprocessed pre-proteins in the bacterial cell membrane. This disruption of the protein secretion pathway is ultimately lethal to the bacterium. The macrocyclic core of Arylomycin B binds to the active site of SPase, mimicking the substrate's conformation.

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References

- 1. Arylomycins A and B, new biaryl-bridged lipopeptide antibiotics produced by Streptomyces sp. Tü 6075. II. Structure elucidation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Mechanism of Action of the Arylomycin Antibiotics and Effects of Signal Peptidase I Inhibition - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Arylomycin - Wikipedia [en.wikipedia.org]
- 4. Broad Spectrum Antibiotic Activity of the Arylomycin Natural Products is Masked by Natural Target Mutations - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]

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